

JNJ-42153605: A Technical Guide for Researchers

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Compound of Interest

Compound Name: JNJ-42153605

Cat. No.: B15620964

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CAS Number: 1254977-87-1

Chemical Name: 3-(cyclopropylmethyl)-7-(4-phenylpiperidin-1-yl)-8-(trifluoromethyl)[1][2][3]triazolo[4,3-a]pyridine

This document provides an in-depth technical overview of **JNJ-42153605**, a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate 2 (mGlu2) receptor. It is intended for researchers, scientists, and professionals in the field of drug development.

Core Compound and Pharmacological Data

JNJ-42153605 is a small molecule that enhances the signaling of the mGlu2 receptor in the presence of the endogenous agonist, glutamate. This mechanism of action has been investigated for its potential therapeutic effects in psychiatric disorders.

Property	Value	Reference
CAS Number	1254977-87-1	[4][5]
Molecular Formula	C ₂₂ H ₂₃ F ₃ N ₄	[4][6]
Molecular Weight	400.44 g/mol	[4][6]
Mechanism of Action	Positive Allosteric Modulator (PAM) of mGlu2 Receptor	[2][7]

In Vitro Potency and Selectivity

The potency of **JNJ-42153605** at the human mGlu2 receptor has been determined through functional assays. The compound demonstrates high selectivity for the mGlu2 receptor over other mGlu receptor subtypes.

Assay Parameter	Value	Species	Assay Type	Reference
EC ₅₀ (mGlu2 Receptor)	17 nM	Human	CHO cells expressing the human receptor	[5][6][8]
Selectivity vs. other mGluR	>50-fold	-	Agonist/Antagonist activity assays	[9]

In Vitro ADME & Safety Profile

Preclinical absorption, distribution, metabolism, and excretion (ADME) studies, along with safety assessments, have been conducted to characterize the drug-like properties of **JNJ-42153605**.

ADME/Safety Parameter	Result	Assay Type	Reference
Permeability	High, with no indication of P-glycoprotein efflux	In vitro cell-based assays (e.g., Caco-2)	[9]
hERG Inhibition	Data reported in primary literature	Patch-clamp electrophysiology	[2][7]

In Vivo Efficacy and Pharmacokinetics

JNJ-42153605 has demonstrated central nervous system activity in rodent models, consistent with the modulation of the mGlu2 receptor. Its pharmacokinetic profile has been assessed in multiple species.

Efficacy Data

Model	Endpoint	Dose / Route	Value	Species	Reference
PCP-induced Hyperlocomotion	Reversal of hyperlocomotion	5.4 mg/kg, s.c.	ED ₅₀ = 5.4 mg/kg	Mouse	[2][5][7][9]
Sleep-Wake Electroencephalogram (EEG)	Inhibition of REM sleep	3 mg/kg, p.o.	Effective at 3 mg/kg	Rat	[2][5][7][9]

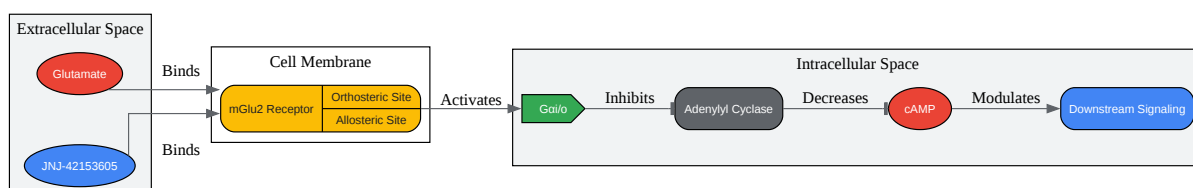
Pharmacokinetic Parameters

Species	Clearance (CL)	Elimination Half-life (t _{1/2})	Time to Max. Concentration (T _{max})	Reference
Rat	35 mL/min/kg	2.7 h	0.5 h	[6][9]
Dog	29 mL/min/kg	0.8 - 1.1 h	-	[6][9]

Signaling Pathway and Experimental Workflows

mGlu2 Receptor Positive Allosteric Modulation

JNJ-42153605 acts as a positive allosteric modulator of the mGlu2 receptor, a Class C G-protein coupled receptor (GPCR). It binds to a site on the receptor distinct from the orthosteric binding site for glutamate. This binding enhances the receptor's response to glutamate, leading to an increase in intracellular signaling.

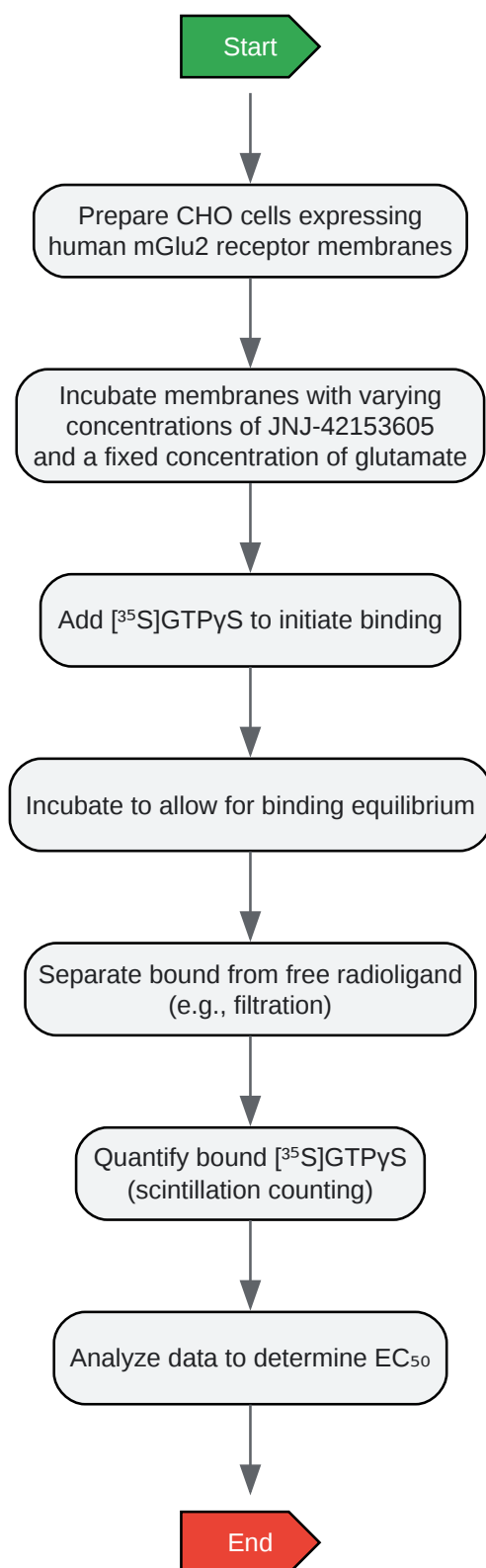


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Figure 1: Simplified signaling pathway of **JNJ-42153605** as an mGlu2 PAM.

Experimental Workflow: In Vitro Potency Assay

The in vitro potency of **JNJ-42153605** is typically determined using a functional assay, such as a [³⁵S]GTPγS binding assay, in cells expressing the recombinant human mGlu2 receptor.

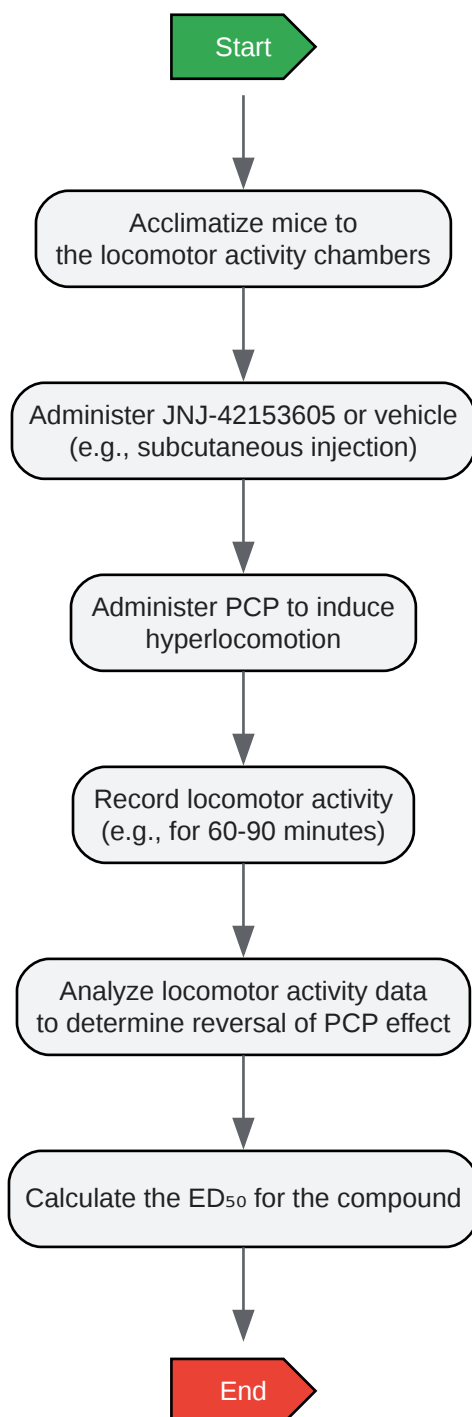


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Figure 2: General workflow for determining in vitro potency.

Experimental Workflow: In Vivo Efficacy (PCP-Induced Hyperlocomotion)

This model assesses the potential antipsychotic-like activity of a compound by measuring its ability to reverse the hyperlocomotor effects of phencyclidine (PCP), an NMDA receptor antagonist.



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Figure 3: Workflow for the PCP-induced hyperlocomotion model.

Detailed Experimental Methodologies

In Vitro Potency: [³⁵S]GTPyS Binding Assay

This assay measures the activation of G-proteins coupled to the mGlu2 receptor. The binding of the non-hydrolyzable GTP analog, [³⁵S]GTPyS, is quantified as a measure of receptor activation.

- **Membrane Preparation:** Chinese Hamster Ovary (CHO) cells stably expressing the human mGlu2 receptor are cultured and harvested. Cell membranes are prepared by homogenization and centrifugation.
- **Assay Buffer:** A buffer containing HEPES, NaCl, MgCl₂, GDP, and saponin is typically used.
- **Incubation:** Membranes are incubated in the assay buffer with varying concentrations of **JNJ-42153605** in the presence of a fixed, sub-maximal concentration of glutamate (e.g., EC₂₀).
- **Reaction Initiation:** The reaction is initiated by the addition of [³⁵S]GTPyS.
- **Termination:** After a defined incubation period at a controlled temperature (e.g., 30°C), the reaction is terminated by rapid filtration through glass fiber filters to separate bound and free radioligand.
- **Quantification:** The amount of bound [³⁵S]GTPyS retained on the filters is quantified using liquid scintillation counting.
- **Data Analysis:** Data are analyzed using non-linear regression to determine the EC₅₀ value, which represents the concentration of **JNJ-42153605** that produces 50% of the maximal response.

In Vitro Permeability: Caco-2 Assay

The Caco-2 cell monolayer model is a standard method to assess the intestinal permeability of a compound and to identify potential substrates of efflux transporters like P-glycoprotein.[10]

- Cell Culture: Caco-2 cells are seeded on permeable filter supports in a transwell plate and cultured for approximately 21 days to allow for differentiation and the formation of a polarized monolayer with tight junctions.[\[10\]](#)
- Monolayer Integrity: The integrity of the cell monolayer is verified by measuring the transepithelial electrical resistance (TEER).[\[2\]](#)
- Transport Experiment: The experiment is performed in two directions: apical-to-basolateral (A-B) to assess absorption, and basolateral-to-apical (B-A) to assess efflux.
- Dosing: **JNJ-42153605** is added to the donor compartment (apical for A-B, basolateral for B-A) at a defined concentration.[\[2\]](#)
- Sampling: At specified time points, samples are taken from the receiver compartment.
- Analysis: The concentration of **JNJ-42153605** in the samples is quantified using a sensitive analytical method, typically LC-MS/MS (Liquid Chromatography with tandem mass spectrometry).[\[2\]](#)
- Calculation: The apparent permeability coefficient (Papp) is calculated for both directions. The efflux ratio (Papp B-A / Papp A-B) is determined to assess if the compound is a substrate for active efflux.

In Vitro Metabolism: Microsomal Stability Assay

This assay evaluates the metabolic stability of a compound in the presence of liver microsomes, which contain a high concentration of drug-metabolizing enzymes, particularly cytochrome P450s.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Preparation: Liver microsomes (e.g., from human, rat, or dog) are thawed and prepared in a phosphate buffer.[\[11\]](#)[\[12\]](#)
- Reaction Mixture: **JNJ-42153605** is added to the microsomal solution at a specified concentration.[\[11\]](#)
- Reaction Initiation: The metabolic reaction is initiated by the addition of an NADPH-regenerating system.[\[11\]](#)[\[12\]](#)

- Incubation: The mixture is incubated at 37°C. Aliquots are taken at various time points (e.g., 0, 5, 15, 30, 60 minutes).
- Reaction Termination: The reaction in each aliquot is stopped by adding a cold organic solvent (e.g., acetonitrile), which also precipitates the proteins.[\[12\]](#)
- Analysis: After centrifugation to remove the precipitated protein, the supernatant is analyzed by LC-MS/MS to quantify the remaining concentration of **JNJ-42153605**.
- Data Analysis: The rate of disappearance of the compound is used to calculate parameters such as the in vitro half-life ($t_{1/2}$) and intrinsic clearance (CL_{int}).[\[11\]](#)

In Vivo Efficacy: Rat Sleep-Wake EEG Paradigm

This experiment assesses the effect of a compound on the sleep architecture in rats by continuously recording the electroencephalogram (EEG) and electromyogram (EMG).

- Animal Preparation: Rats are surgically implanted with chronic electrodes for EEG and EMG recording and are allowed to recover.
- Acclimatization: Animals are acclimatized to the recording chambers and tether system.
- Baseline Recording: A baseline recording of the sleep-wake cycle is typically performed before drug administration.
- Drug Administration: **JNJ-42153605** or vehicle is administered (e.g., orally).
- EEG/EMG Recording: Continuous EEG and EMG recordings are taken for an extended period (e.g., 24 hours) post-dosing.
- Sleep Scoring: The recorded data is scored to identify different sleep-wake states, including wakefulness, non-REM sleep, and REM sleep.
- Data Analysis: The effects of **JNJ-42153605** on various sleep parameters, such as the duration and latency of each sleep state, are analyzed and compared to baseline and vehicle-treated animals. The inhibition of REM sleep is a key endpoint for mGlu2 receptor modulators.[\[2\]](#)[\[7\]](#)

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